

A Comparative Analysis of Pyrazole Carboxylates as Selective COX-2 Inhibitors

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Compound of Interest

Compound Name: *ethyl 5-(hydroxymethyl)-1*H*-pyrazole-3-carboxylate*

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The selective inhibition of cyclooxygenase-2 (COX-2) remains a pivotal strategy in the development of anti-inflammatory agents with improved gastrointestinal safety profiles compared to traditional non-steroidal anti-inflammatory drugs (NSAIDs).^{[1][2]} Pyrazole derivatives have emerged as a promising class of COX-2 inhibitors, with the well-established drug Celecoxib serving as a key example.^{[1][3]} This guide provides a comparative study of various pyrazole carboxylates and related pyrazole derivatives, focusing on their COX-2 inhibitory potency, selectivity, and the experimental methodologies used for their evaluation.

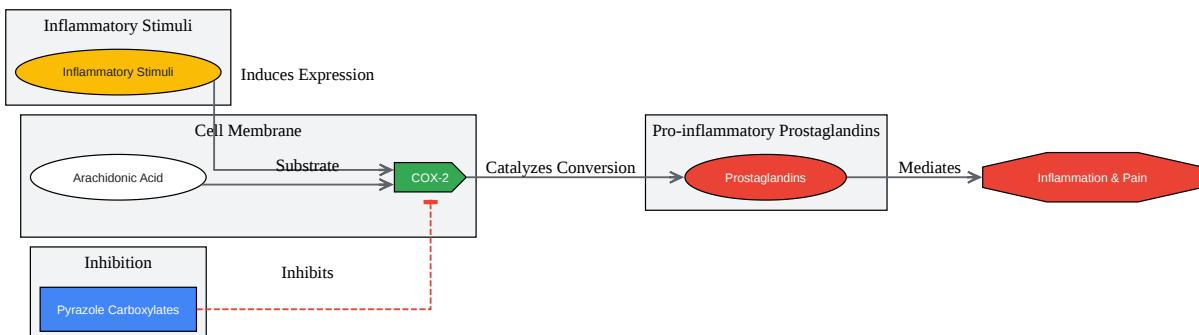
Data Presentation: In Vitro Inhibitory Activity of Pyrazole Derivatives

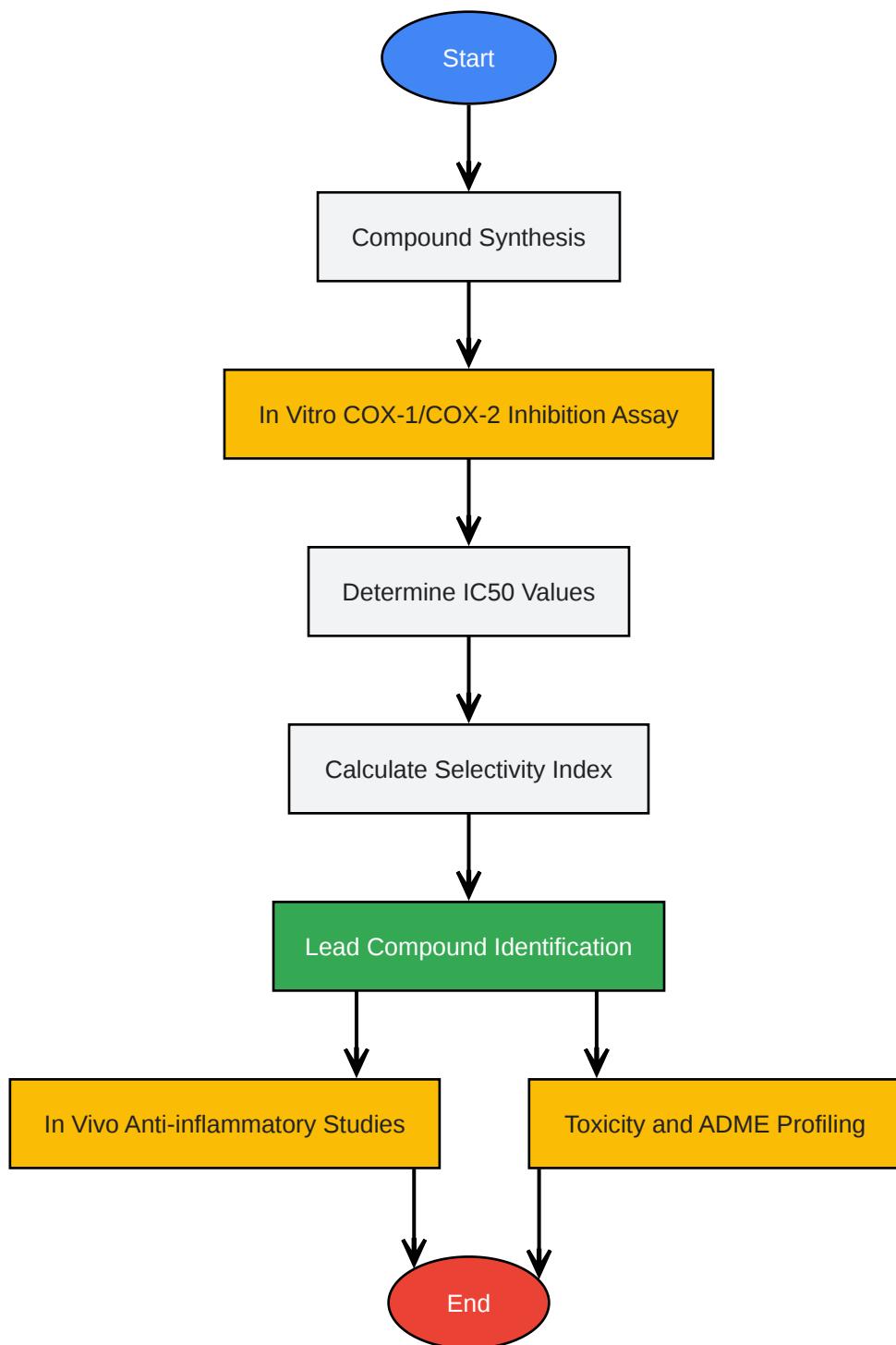
The following table summarizes the in vitro inhibitory activity of a selection of pyrazole derivatives against COX-1 and COX-2 enzymes. The data is presented as the half-maximal inhibitory concentration (IC₅₀), where a lower value indicates greater potency. The selectivity index (SI), calculated as the ratio of IC₅₀ (COX-1) / IC₅₀ (COX-2), is also provided to illustrate the compound's preference for COX-2.

Compound	COX-1 IC50 (μ M)	COX-2 IC50 (μ M)	Selectivity Index (SI)	Reference
Celecoxib	>50	0.28	>178.57	[4]
Celecoxib	-	2.16	2.51	[5]
Celecoxib	-	0.22	13.65	[6]
Compound 5f	-	1.50	9.56	[5]
Compound 6f	-	1.15	8.31	[5]
Compound 6e	-	2.51	-	[5]
Compound 15c	-	0.059 - 3.89	28.56 - 98.71	[6]
Compound 15d	-	0.059 - 3.89	28.56 - 98.71	[6]
Compound 15h	-	0.059 - 3.89	28.56 - 98.71	[6]
Compound 19d	-	0.059 - 3.89	28.56 - 98.71	[6]
Compound 11	-	0.043	-	[7]
Compound 12	-	0.049	-	[7]
Compound 15	-	0.043 - 0.049	-	[7]
Compound 8d	>50	0.26	>192.3	[4]
Compound 5b	-	0.01	344.56	[8]
Compound 5u	-	1.79	72.73	[9]
Compound 5s	-	2.51	65.75	[9]
Compound 3g	-	2.65	1.68	[10]
Compound 3d	-	4.92	1.14	[10]

Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the evaluation process, the following diagrams are provided.





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References

- 1. Celecoxib, a selective cyclooxygenase-2 inhibitor for the treatment of rheumatoid arthritis and osteoarthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Selective COX-2 Inhibitors: A Review of Their Structure-Activity Relationships - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Synthesis, biological evaluation and molecular modeling study of pyrazole and pyrazoline derivatives as selective COX-2 inhibitors and anti-inflammatory agents. Part 2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF- α , IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Novel pyrazole-based COX-2 inhibitors as potential anticancer agents: Design, synthesis, cytotoxic effect against resistant cancer cells, cell cycle arrest, apoptosis induction and dual EGFR/Topo-1 inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Design, synthesis and biological evaluation of novel pyrazole sulfonamide derivatives as dual COX-2/5-LOX inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis, anti-inflammatory, analgesic, COX1/2-inhibitory activity, and molecular docking studies of hybrid pyrazole analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Trifluoromethyl–pyrazole–carboxamides as COX inhibitors: synthesis, microed structural analysis, computational profiling, and biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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